A Comprehensive Review of Toxicological Profiles for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Chlorcarvacrol*
CAS No.:	*5665-94-1*
Cat. No.:	*B1221343*

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Introduction

Carvacrol, a naturally occurring phenolic monoterpenoid found in essential oils of plants like oregano and thyme, has garnered significant interest for its diverse pharmacological properties. Its chlorinated derivative, **chlorcarvacrol** (also known as 4-chloro-2-isopropyl-5-methylphenol or chlorothymol), is a synthetic compound utilized for its antiseptic and bactericidal capabilities. This guide provides a detailed comparative analysis of the safety profiles of **chlorcarvacrol** and carvacrol, presenting key toxicological data from in vitro and in vivo studies. The information is intended to assist researchers, scientists, and drug development professionals in making informed decisions regarding the application of these compounds.

Quantitative Toxicological Data

The following tables summarize the available quantitative data on the acute toxicity, cytotoxicity, and genotoxicity of **chlorcarvacrol** and carvacrol.

Table 1: Acute Toxicity

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Compound	Test	Species	Route	LD50	Reference
Carvacrol	LD50	Rat	Oral	810 mg/kg	[1]
LD50	Mouse	Intraperitoneal	73,300 µg/kg	[1]	
LD50	Mouse	Subcutaneous	680 mg/kg	[1]	
Chlorcarvacrol	LD50	Mouse	Subcutaneous	2460 mg/kg	[2]

Table 2: Cytotoxicity

Compound	Cell Line	Assay	IC50/Concentration	Exposure Time	Reference
Carvacrol	HepG2 (Human hepatocellular carcinoma)	MTT	200 µM	Not Specified	[3]
Caco-2 (Human colon adenocarcinoma)	Multiple endpoints	Toxic effects observed	24 and 48 hours	[4]	
N2a (Mouse neuroblastoma) & Primary Rat Neurons	MTT	>200 mg/L (cytotoxic)	24 hours	Not Specified	
Chlorcarvacrol	Not Specified	Not Specified	Data not available	Not Specified	

Table 3: Genotoxicity

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Compound	Test	System	Result	Reference
Carvacrol	Ames Test	Salmonella typhimurium	Weak mutagenic potential at non-toxic doses	[5]
Comet Assay	V79 (Chinese hamster lung fibroblasts)	No DNA damage at up to 25 µM	[3]	
Micronucleus Test	L5178Y/Tk(±) mouse lymphoma cells	Slight genotoxic effects at 700 µM	[6]	
Chlorcarvacrol	Not Specified	Not Specified	Data not available	

Table 4: Skin and Eye Irritation

Compound	Test	Result	Reference
Carvacrol	Skin Corrosion/Irritation	Causes severe skin burns and eye damage	[7]
Chlorcarvacrol	Skin Irritation	Irritating to skin, may cause sensitization	[2]
Eye Irritation	Irritating to eyes	[2]	

Experimental Protocols

Detailed methodologies for key toxicological assays are crucial for the replication and validation of safety data. Below are summaries of standard protocols for tests cited in this guide.

In Vitro Micronucleus Assay

The in vitro micronucleus test is a genotoxicity assay that detects chromosome damage.

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- Cell Culture: A suitable cell line, such as L5178Y mouse lymphoma cells, is cultured in an appropriate medium.
- Exposure: Cells are exposed to various concentrations of the test substance, along with positive and negative controls, for a defined period.
- Cytokinesis Block: Cytochalasin B is added to the culture to block cytokinesis, resulting in binucleated cells.
- Harvesting and Staining: Cells are harvested, fixed, and stained with a DNA-specific stain (e.g., Giemsa or a fluorescent dye).
- Analysis: The frequency of micronuclei (small, extranuclear bodies containing chromosome fragments or whole chromosomes) is scored in a population of binucleated cells using a microscope. An increase in micronucleated cells indicates genotoxic potential.

Ames Test (Bacterial Reverse Mutation Assay)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.

- Bacterial Strains: Histidine-dependent strains of Salmonella typhimurium are used.
- Metabolic Activation: The test is performed with and without a metabolic activation system (S9 fraction from rat liver) to mimic mammalian metabolism.
- Exposure: The bacterial strains are exposed to the test substance at various concentrations on a minimal agar plate lacking histidine.
- Incubation: The plates are incubated for 48-72 hours.
- Analysis: The number of revertant colonies (colonies that have mutated to regain the ability to synthesize histidine) is counted. A significant increase in the number of revertant colonies compared to the control indicates mutagenic activity.

Comet Assay (Single Cell Gel Electrophoresis)

The comet assay is a sensitive method for detecting DNA damage in individual cells.

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- Cell Preparation: Cells are exposed to the test substance.
- Embedding: The cells are embedded in a low-melting-point agarose gel on a microscope slide.
- Lysis: The slides are immersed in a lysis solution to remove cell membranes and proteins, leaving behind the DNA as "nucleoids."
- Electrophoresis: The slides are placed in an electrophoresis chamber, and an electric field is applied. Damaged DNA fragments migrate out of the nucleoid, forming a "comet tail."
- Staining and Visualization: The DNA is stained with a fluorescent dye and visualized under a microscope.
- Analysis: The extent of DNA damage is quantified by measuring the length of the comet tail and the amount of DNA in it.

In Vitro Skin Corrosion Test (OECD 431)

This test determines the potential of a substance to cause skin corrosion using a reconstructed human epidermis model.

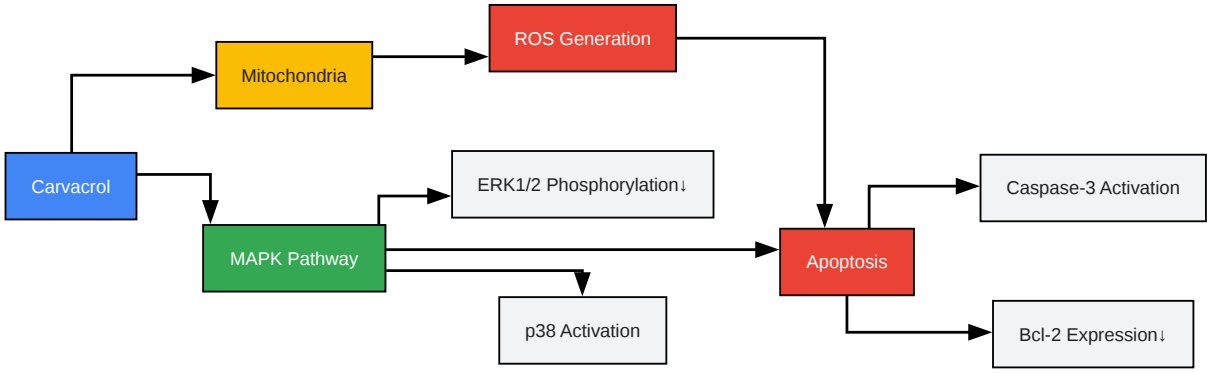
- Test System: A three-dimensional reconstructed human epidermis model is used.
- Application: The test substance is applied topically to the surface of the skin model.
- Exposure: The tissue is exposed to the substance for specific time points (e.g., 3 minutes and 1 hour).
- Viability Assessment: After exposure, the tissue viability is determined using a colorimetric assay, such as the MTT assay.
- Classification: The substance is classified as corrosive or non-corrosive based on the reduction in tissue viability compared to negative controls.

Signaling Pathways and Mechanisms of Toxicity

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Understanding the molecular mechanisms underlying the toxicity of these compounds is essential for risk assessment.

Carvacrol: Studies suggest that carvacrol's cytotoxic effects, particularly against cancer cells, are mediated through the induction of apoptosis. This process involves the activation of caspase-3, cleavage of PARP, and a decrease in the expression of the anti-apoptotic protein Bcl-2.[3] Furthermore, carvacrol has been shown to selectively alter the phosphorylation state of members of the MAPK superfamily, leading to a decrease in ERK1/2 phosphorylation and activation of p38.[3][8] In normal cells, at high concentrations, carvacrol can induce apoptosis through mitochondrial membrane potential disruption and the generation of reactive oxygen species (ROS).[9]

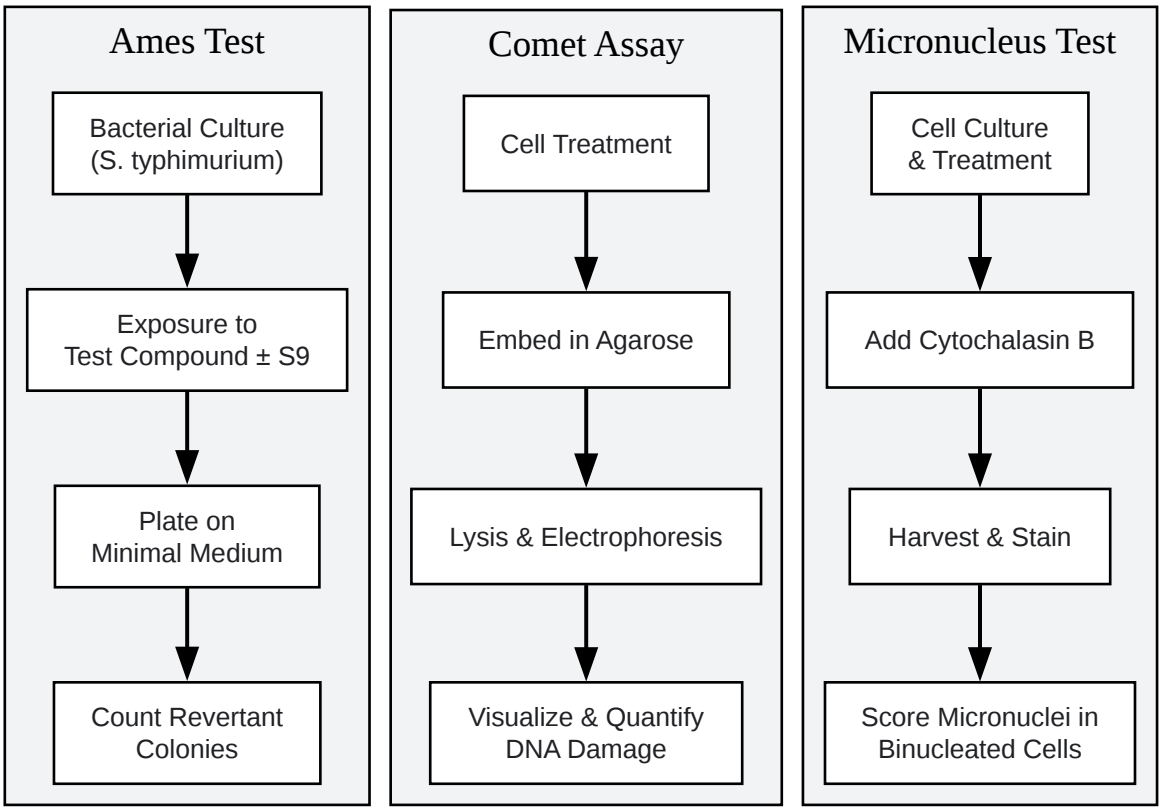


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Caption: Carvacrol-induced apoptosis signaling pathway.

Chlorcarvacrol: Specific data on the signaling pathways affected by **chlorcarvacrol** are limited. However, as a chlorinated phenol, its toxicity is generally expected to be higher than its non-chlorinated counterpart.[2] Chlorinated phenols, as a class, are known to be uncouplers of oxidative phosphorylation, which can lead to cellular energy depletion and toxicity.[10] They can also cause histopathological alterations and are considered potential mutagens and carcinogens. The primary irritant effects of **chlorcarvacrol** on the skin and eyes suggest a direct damaging effect on cellular membranes.

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Caption: Workflow for in vitro genotoxicity assessment.

Comparative Analysis and Conclusion

Based on the available data, carvacrol exhibits a moderate acute oral toxicity in rats. In vitro studies indicate cytotoxic effects at higher concentrations and a weak genotoxic potential. It is a known skin and eye irritant.

Data on **chlorcarvacrol** is less comprehensive. The available subcutaneous LD50 in mice suggests a lower acute toxicity via this route compared to carvacrol. However, as a chlorinated phenol, it is classified as a hazardous substance that is irritating to the skin, eyes, and respiratory system, and may cause skin sensitization.[2] The general toxicity of chlorinated phenols tends to increase with the degree of chlorination, suggesting that **chlorcarvacrol** may have a more pronounced toxicological profile than carvacrol upon more extensive testing.[10]

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In conclusion, while carvacrol has been more extensively studied and is considered to have a relatively favorable safety profile at low concentrations, significant data gaps exist for **chlorcarvacrol**. Researchers and drug development professionals should exercise caution when working with **chlorcarvacrol**, particularly concerning its potential for skin and eye irritation and sensitization. Further comprehensive toxicological studies, including oral toxicity, cytotoxicity, and genotoxicity, are warranted to establish a complete safety profile for **chlorcarvacrol** and to enable a more direct and thorough comparison with carvacrol.

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